

# Technical Guide: Health and Safety Information for 3-Bromo-5-ethoxypyridine

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## Compound of Interest

Compound Name: 3-Bromo-5-ethoxypyridine

Cat. No.: B063768

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This document provides a comprehensive overview of the health and safety information for **3-Bromo-5-ethoxypyridine** (CAS No. 17117-17-8). The information herein is compiled from publicly available Safety Data Sheets (SDS) and is intended to guide laboratory personnel in the safe handling, storage, and disposal of this compound.

## Hazard Identification and Classification

**3-Bromo-5-ethoxypyridine** is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to skin and eye irritation.[1][2]

Table 1: GHS Classification for **3-Bromo-5-ethoxypyridine**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	2	H315: Causes skin irritation.[ <a href="#">1</a> ] [ <a href="#">2</a> ]	Warning	GHS07 (Exclamation Mark)
Eye Irritation	2	H319: Causes serious eye irritation.[ <a href="#">1</a> ][ <a href="#">2</a> ]	Warning	GHS07 (Exclamation Mark)
Combustible Liquid	Not specified	H227: Combustible liquid.[ <a href="#">3</a> ]	Warning	None specified

## Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures is essential to minimize risk. The following statements and PPE recommendations are derived from safety data sheets.

Table 2: Precautionary Statements (P-Statements)

Type	Code	Statement
Prevention	P264	Wash hands and any exposed skin thoroughly after handling. <a href="#">[1]</a>
P280		Wear protective gloves, protective clothing, eye protection, and face protection. <a href="#">[1]</a>
P210		Keep away from heat, sparks, open flames, and hot surfaces. No smoking. <a href="#">[3]</a>
Response	P302+P352	IF ON SKIN: Wash with plenty of water. <a href="#">[1]</a>
P321		Specific treatment (see supplemental first aid instruction on this label). <a href="#">[1]</a>
P332+P317		If skin irritation occurs: Get medical help. <a href="#">[1]</a>
P362+P364		Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>
P370+P378		In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. <a href="#">[3]</a>
Storage	P403+P235	Store in a well-ventilated place. Keep cool. <a href="#">[3]</a>

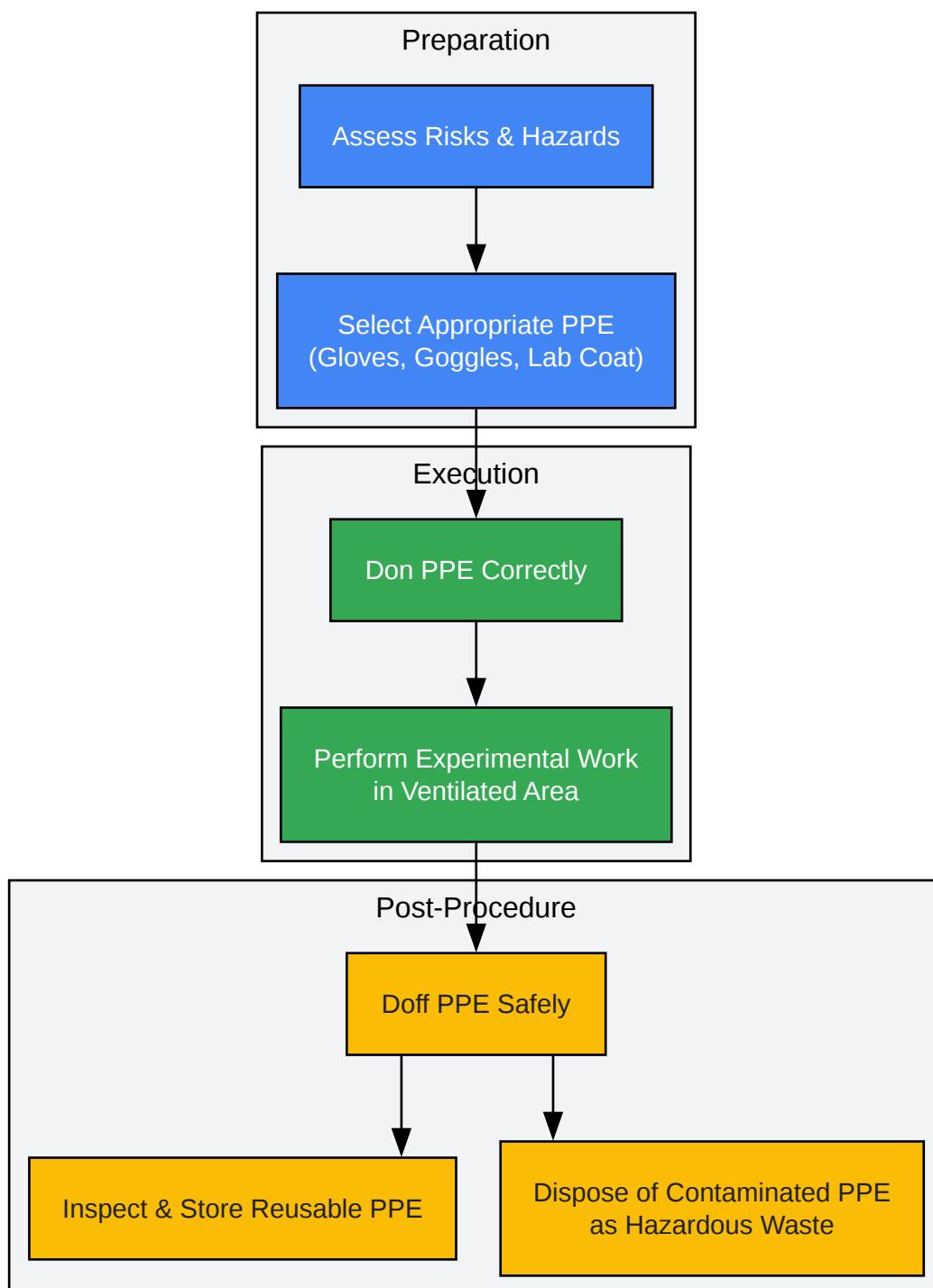
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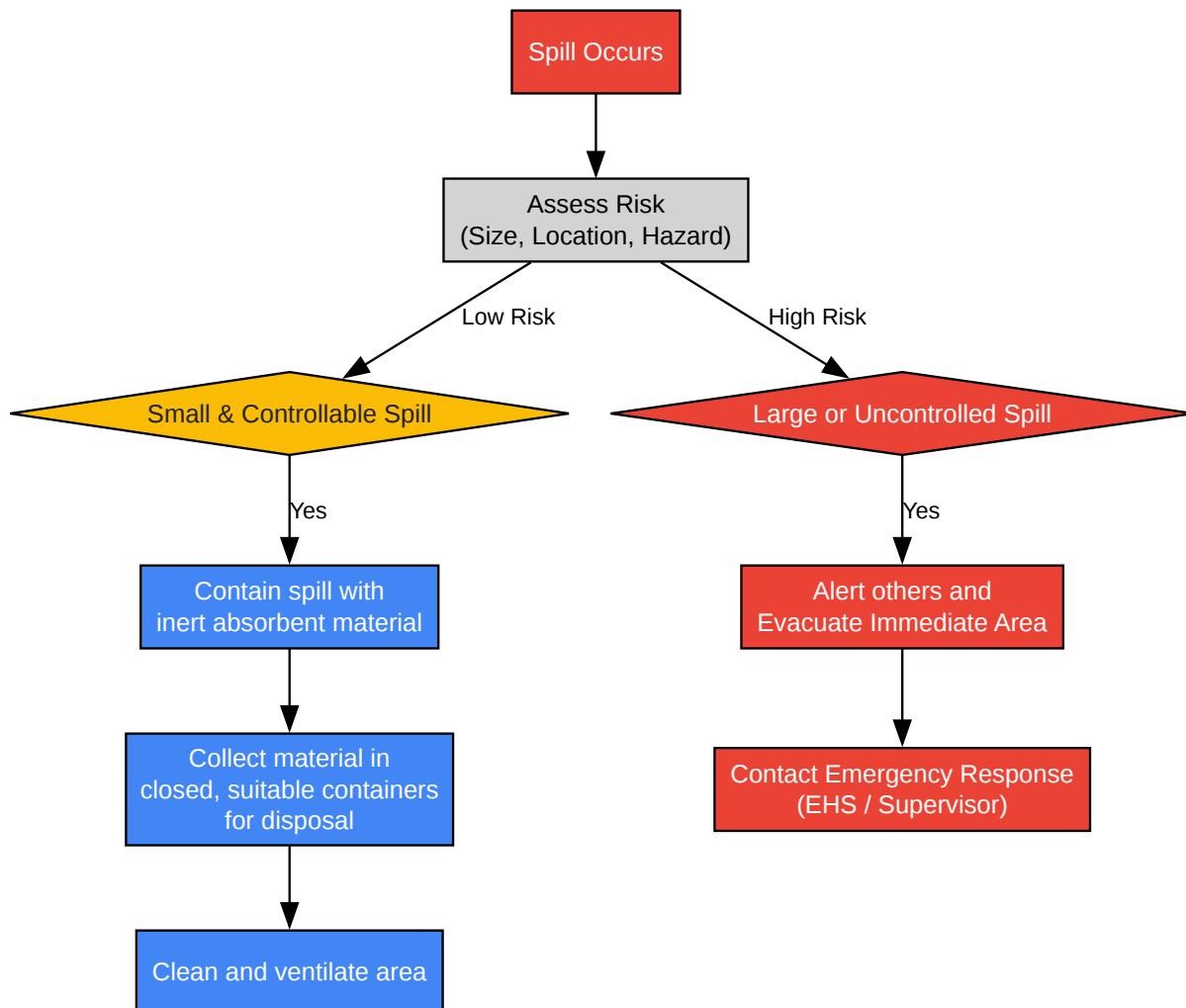
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.
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## Personal Protective Equipment (PPE) Workflow

A systematic approach to PPE is critical for ensuring personnel safety. The following diagram illustrates the standard workflow for using PPE when handling chemical reagents like **3-Bromo-5-ethoxypyridine**.



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- To cite this document: BenchChem. [Technical Guide: Health and Safety Information for 3-Bromo-5-ethoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063768#health-and-safety-information-for-3-bromo-5-ethoxypyridine]

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